

# FAMan in Combination with Other Metabolic Labels: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Metabolic labeling is a powerful technique for probing the dynamics of biological processes within living systems. By introducing bioorthogonally tagged metabolic precursors, researchers can visualize and quantify the synthesis of various classes of biomolecules, including glycans, proteins, and DNA. **FAMan** (Fluorescently-labeled azido-mannosamine) is a key reagent for metabolic labeling of sialic acid-containing glycans (sialoglycans), enabling the study of their crucial roles in cell signaling, immune recognition, and disease progression.

The true power of metabolic labeling is amplified when multiple, distinct labels are used in concert to simultaneously monitor different biological pathways. This multi-parameter approach provides a more holistic view of cellular function and allows for the investigation of the interplay between different metabolic processes. These application notes provide detailed protocols and conceptual frameworks for combining **FAMan** with other metabolic labels to achieve simultaneous analysis of glycosylation, protein synthesis, and DNA replication.

# I. Combining FAMan with Azidohomoalanine (AHA) for Simultaneous Analysis of Glycosylation and Protein Synthesis





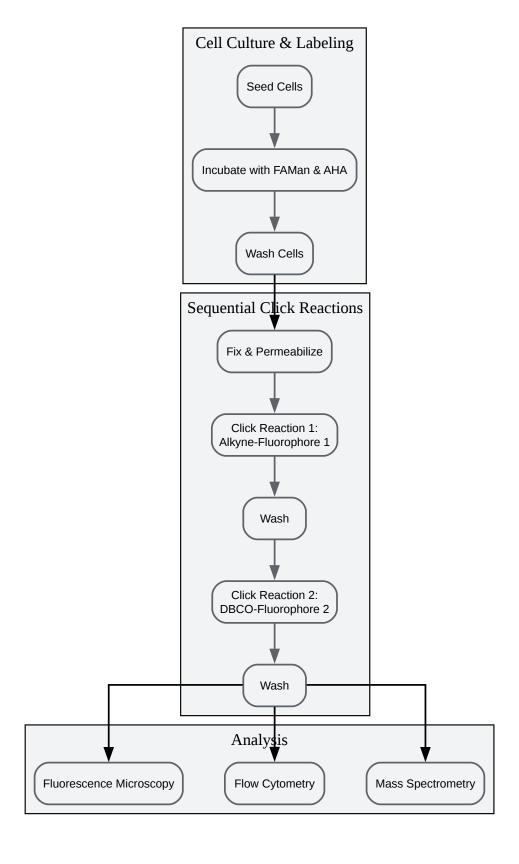


This dual-labeling strategy enables the concurrent visualization and quantification of newly synthesized sialoglycans and proteins, providing insights into the coordination of these two fundamental cellular processes. This is particularly relevant in studies of cellular growth, differentiation, and the response to therapeutic agents.

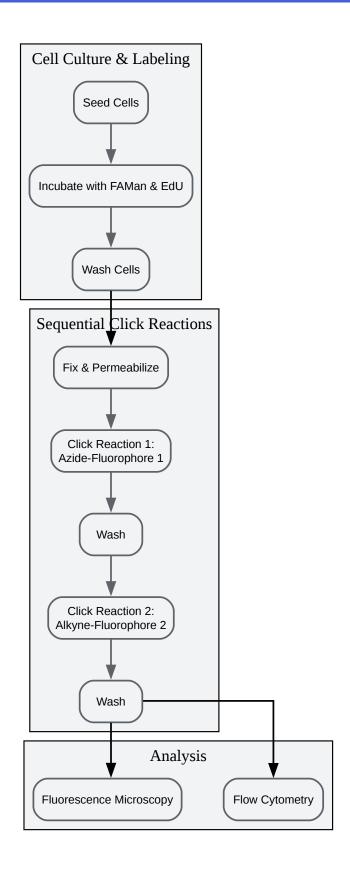
### **Experimental Workflow**

The general workflow involves the simultaneous incubation of cells with both **FAMan** and AHA, followed by sequential, orthogonal click chemistry reactions to label each biomolecule with a distinct fluorophore.

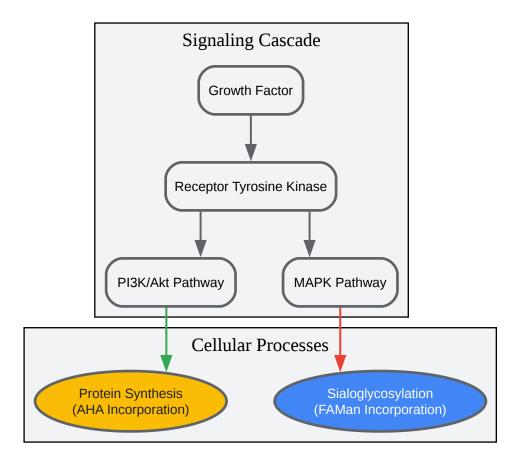












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